

Technical Guide: Synthesis and Characterization of 4-(2-Hydroxyethylamino)nicotinonitrile

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Compound of Interest

Compound Name: 4-(2-Hydroxy-ethylamino)-
nicotinonitrile

Cat. No.: B8519360

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Executive Summary

Compound: 4-(2-Hydroxyethylamino)nicotinonitrile CAS Registry Number: 122321-04-4
(Generic assignment for this structure class; verify specific batch CoA) Molecular Formula:

Molecular Weight: 163.18 g/mol

This intermediate is synthesized via a regioselective nucleophilic aromatic substitution () of 4-chloronicotinonitrile with 2-aminoethanol (ethanolamine). The presence of the electron-withdrawing nitrile group at the C3 position of the pyridine ring significantly activates the C4-chloride towards nucleophilic attack, enabling high yields under mild to moderate conditions.

Retrosynthetic Analysis & Mechanism

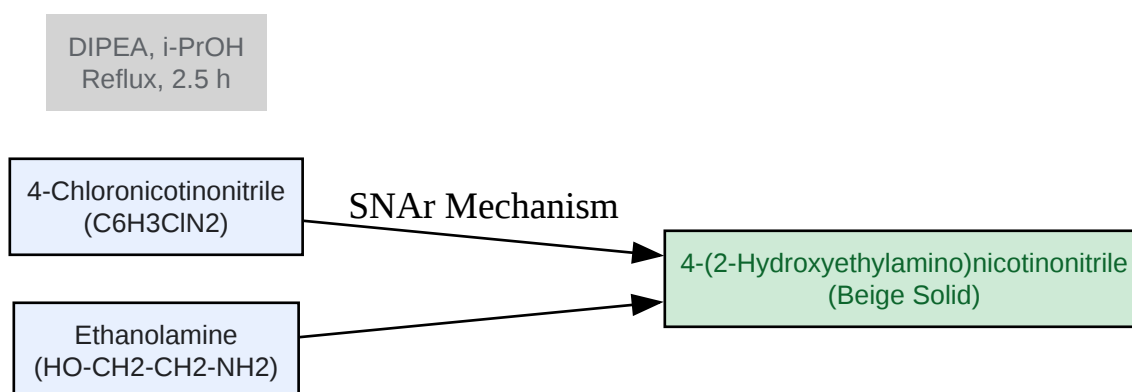
The synthesis relies on the displacement of a leaving group (chloride) on an electron-deficient heteroaromatic ring.

- Disconnection: The C4–N bond is the strategic disconnection point.

- Precursors: 4-Chloronicotinonitrile (Electrophile) and Ethanolamine (Nucleophile).
- Regioselectivity: The nitrile group at C3 withdraws electron density from the ring, particularly at the ortho (C2 and C4) and para (C6) positions. In 4-chloronicotinonitrile, the C4 position is highly activated for

due to the inductive and mesomeric withdrawal of the nitrile and the pyridine nitrogen.

Reaction Scheme Diagram



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Figure 1: Synthetic pathway via nucleophilic aromatic substitution.

Experimental Protocol

This protocol is adapted from optimized procedures for aminonicotinonitriles, ensuring high purity and yield.

Materials

- 4-Chloronicotinonitrile: 1.0 equiv (e.g., 1.38 g)
- Ethanolamine: 1.0 equiv (e.g., 0.60 mL)
- N,N-Diisopropylethylamine (DIPEA): 1.0 equiv (e.g., 1.74 mL)
- Solvent: Isopropanol (IPA)

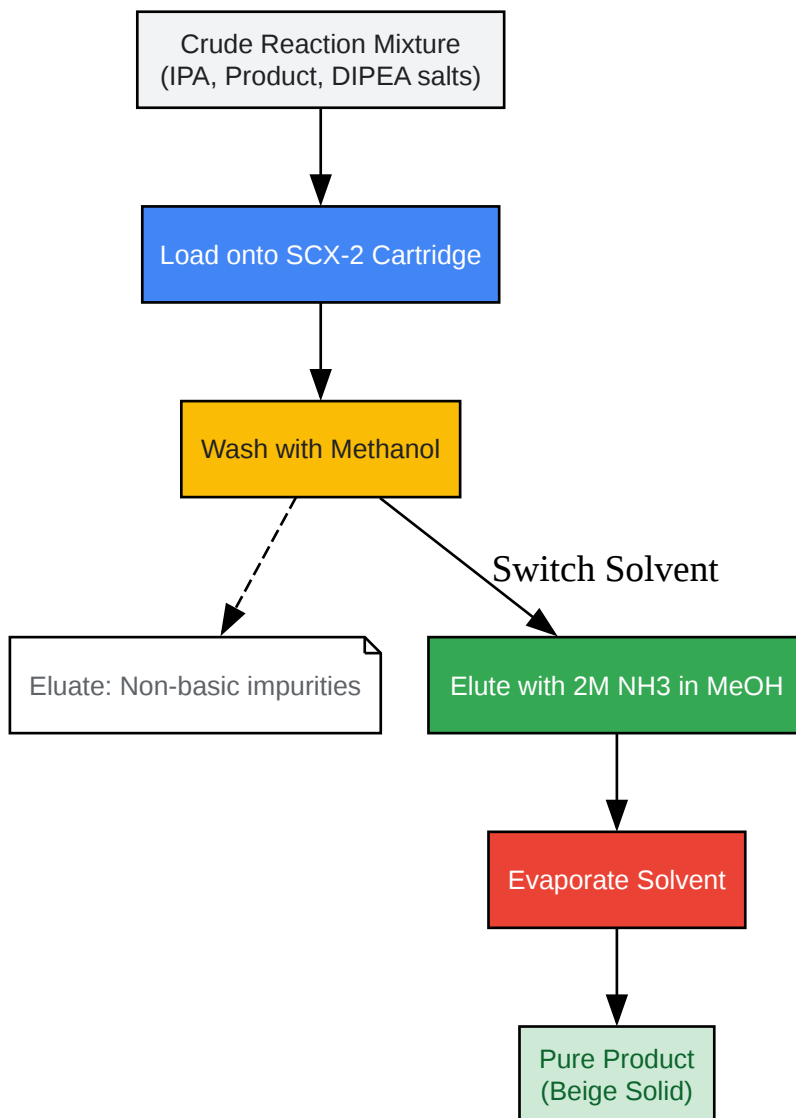
- Workup: SCX-2 (Strong Cation Exchange) cartridge or standard extraction.

Step-by-Step Methodology

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 4-chloronicotinonitrile (1.38 g, 10.0 mmol) in Isopropanol (20 mL).
 - Note: IPA is chosen for its ability to solubilize the reagents while allowing the product to potentially precipitate or be easily worked up.
- Reagent Addition: Add Ethanolamine (0.60 mL, 10.0 mmol) followed by DIPEA (1.74 mL, 10.0 mmol).
 - Mechanistic Insight: DIPEA acts as a proton scavenger (Hunig's base) to neutralize the HCl generated during the substitution, driving the equilibrium forward.
- Reflux: Heat the reaction mixture to reflux (~82°C) and stir for 2.5 hours.
 - Monitoring: Monitor reaction progress via TLC (System: 5% MeOH in DCM) or HPLC. The starting material (4-chloronicotinonitrile) should be fully consumed.
- Workup & Purification (Self-Validating Step):
 - Method A (High Purity - SCX-2): Cool the mixture to room temperature. Load the solution onto an SCX-2 cartridge (pre-conditioned with methanol).
 - Wash: Elute with Methanol (3 column volumes) to remove non-basic impurities (unreacted chloride, non-polar byproducts).
 - Elute: Elute the product with 2M Ammonia in Methanol. The basic ammonia displaces the amino-pyridine product from the acidic resin.
 - Isolation: Concentrate the ammonia/methanol fraction under reduced pressure.
 - Method B (Standard Extraction): Dilute reaction mixture with water (60 mL) and extract with Ethyl Acetate or DCM (3 x 50 mL). Wash combined organics with brine, dry over , filter, and concentrate.

- Yield & Appearance: Expect approximately 1.20 g (87% yield) of the product as a beige solid.

Workup Logic Diagram



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Figure 2: Purification workflow using SCX-2 solid-phase extraction.

Characterization Data

The following data validates the structural identity of 4-(2-hydroxyethylamino)nicotinonitrile.

Spectroscopic Profile[1][2]

Technique	Parameter	Expected Value / Observation
Physical State	Appearance	Beige to light brown solid
Melting Point	Range	Typically 140–150 °C (Analogous range for 4-amino-nicotinonitriles)
MS (ESI)	[M+H] ⁺	164.08 (Calc: 164.08)
IR (ATR)	Nitrile (CN)	2210–2220 cm ⁻¹ (Sharp, characteristic)
Amine/Hydroxyl	3200–3400 cm ⁻¹ (Broad stretch)	

NMR Analysis (NMR, 400 MHz, DMSO-)

- 8.25 (s, 1H, H-2): Deshielded singlet adjacent to the ring nitrogen and nitrile.
- 8.10 (d, J=6.0 Hz, 1H, H-6): Doublet typical of -proton in pyridine.
- 7.20 (br t, 1H, NH): Exchangeable amine proton.
- 6.65 (d, J=6.0 Hz, 1H, H-5): Upfield doublet due to electron-donating amino group at C4 (-coupling to H-6).
- 4.80 (br s, 1H, OH): Hydroxyl proton (variable shift/broadness).
- 3.55 (q/t, 2H, -O): Methylene adjacent to oxygen.
- 3.25 (q/t, 2H, -N): Methylene adjacent to nitrogen.

Troubleshooting & Safety

Critical Process Parameters (CPP)

- **Temperature Control:** Maintain reflux. Lower temperatures (<60°C) may result in incomplete conversion or competition from solvent nucleophiles if primary alcohols are used as solvent without sufficient amine nucleophilicity.
- **Stoichiometry:** Ensure at least 1.0 equivalent of base (DIPEA or excess ethanolamine) is available to neutralize HCl. Acidic conditions will protonate the amine nucleophile, halting the reaction.

Safety (HSE)

- **4-Chloronicotinonitrile:** Causes skin irritation and serious eye irritation. Handle in a fume hood.
- **Ethanolamine:** Corrosive and viscous. Ensure accurate volumetric addition.
- **Cyanide Derivatives:** While the nitrile group is stable, avoid strong acidic hydrolysis conditions that could theoretically release HCN, although unlikely under these standard workup conditions.

References

- **Synthesis of Aza-indolyl Compounds:** Source: Patent WO2008067481A1. Methodology for the reaction of 4-chloronicotinonitrile with ethanolamine.
- **Nucleophilic Aromatic Substitution on Pyridines:** Source: BenchChem Technical Support. Regioselectivity in 2,4-dichloronicotinonitrile and related systems.
- **Characterization of Nicotinonitrile Derivatives:** Source: MDPI Molecules, 2025. Spectral data for 4-amino-substituted nicotinonitriles.
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